

# 3,4-Dibromothiophene: A Comprehensive Technical Guide

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Compound of Interest		
Compound Name:	3,4-Dibromothiophene	
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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides essential information on **3,4-Dibromothiophene**, a key building block in organic synthesis, particularly for the development of novel electronic materials and pharmaceuticals. This document outlines its chemical properties, detailed experimental protocols for its synthesis and subsequent reactions, and quantitative data to support researchers in their work.

**Core Compound Information** 

Identifier	Value
CAS Number	3141-26-2[1][2][3][4]
Molecular Formula	C <sub>4</sub> H <sub>2</sub> Br <sub>2</sub> S[1]
Molecular Weight	241.93 g/mol
Appearance	Clear colorless to yellow liquid
Synonyms	Thiophene, 3,4-dibromo-

### **Physicochemical Data**



Property	Value	Source
Boiling Point	221-222 °C	
Melting Point	4-5 °C	_
Density	2.188 g/mL at 25 °C	_
Refractive Index	n20/D 1.640	_

# Experimental Protocols Synthesis of 3,4-Dibromothiophene from 2,3,4,5Tetrabromothiophene

A common and efficient method for synthesizing **3,4-Dibromothiophene** involves the selective dehalogenation of 2,3,4,5-tetrabromothiophene using zinc powder in acetic acid. This method is advantageous due to its high yield, high purity of the final product, and the avoidance of isomeric impurities that are difficult to separate.

#### Reaction Scheme:

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#### Synthesis of **3,4-Dibromothiophene**.

#### Detailed Methodology:

- Reactant Charging: To a reaction vessel, add 1 mole of 2,3,4,5-tetrabromothiophene, 2 moles of acetic acid, and water as the solvent.
- Catalyst Addition: Add 3 moles of zinc powder (95% purity) as the catalyst. The zinc powder should be added in 5 portions to control the reaction rate.
- Initial Reaction: Stir the mixture at room temperature for 2 hours.



- Reflux: Heat the mixture to 55-70°C and maintain a reflux for 24 hours.
- Purification: After the reaction is complete, the product is isolated by vacuum distillation, collecting the fraction at 100°C.

#### Quantitative Data for Synthesis:

Parameter	Value
Yield	90% - 95%
Purity	98.74% - 99.98%

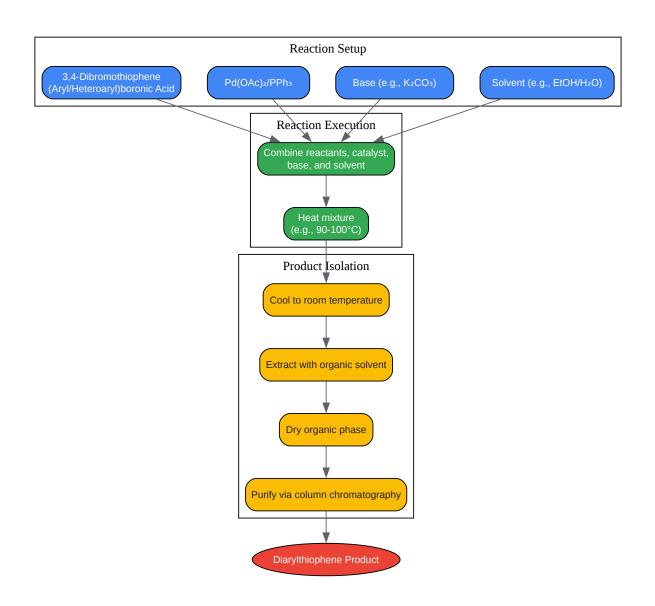
Data sourced from a patented preparation method which highlights the use of zinc powder and acetic acid as an efficient reduction system.

## Application in Suzuki-Miyaura Cross-Coupling Reactions

**3,4-Dibromothiophene** is a versatile substrate for Suzuki-Miyaura cross-coupling reactions, enabling the synthesis of various diarylthiophenes. These products are valuable intermediates in the creation of metal-organic frameworks (MOFs) and other functional materials.

General Workflow for Suzuki-Miyaura Coupling:





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